

# Safe Handling of Palladium-103: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Palladium-103

CAS No.: 14967-68-1

Cat. No.: B1244339

[Get Quote](#)

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Palladium-103** (Pd-103). The following procedural guidance outlines the necessary personal protective equipment (PPE), operational plans for handling, and disposal protocols to ensure a safe laboratory environment and minimize radiation exposure.

## Understanding Palladium-103

**Palladium-103** is a radionuclide with a half-life of 16.99 days that decays by electron capture, emitting low-energy photons.[1][2] While its low energy simplifies some handling procedures compared to higher-energy isotopes, strict adherence to safety protocols is mandatory to maintain exposure As Low As Reasonably Achievable (ALARA).[3][4]

## Quantitative Data for Palladium-103

The physical properties of Pd-103 are critical for understanding its radiation risk and shielding requirements.

Property	Value
Half-Life	16.99 days[1][2]
Decay Mode	Electron Capture[2]
Average Photon Energy	~21 keV[2][3]
Lead Half-Value Layer (HVL)	0.008 mm - 0.013 mm[3][5]
Lead Shielding Effectiveness	>97% with 0.06 mm Pb[4][5]99.9% with 0.25 mm Pb[1]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is the first line of defense against contamination and external radiation exposure. All personnel must be equipped with the following before entering an area where Pd-103 is handled.

### 1. Body and Hand Protection:

- Lab Coat: A full-length, flame-resistant lab coat must be worn and kept fully buttoned with sleeves rolled down.[6][7]
- Gloves: Disposable nitrile gloves are recommended.[6][7] Gloves should be inspected before use and proper removal techniques must be followed to avoid skin contact.[8] Avoid using petroleum-based hand creams, as they can increase glove permeability.[7]
- Clothing and Footwear: Full-length pants and closed-toed shoes are mandatory at all times in the laboratory area.[6][7] It is advisable to keep a spare set of clothing and shoes in the lab in case of contamination.[7]

### 2. Eye and Face Protection:

- Safety Glasses: ANSI-approved safety glasses or chemical splash goggles must be worn.[6][9]

### 3. Respiratory Protection:

- Dust Respirator: If there is a risk of generating airborne particles or dust, a suitable dust respirator (e.g., N95) should be used.[6][8]

## Operational Plan: Step-by-Step Handling Protocol

Only individuals trained and authorized in the safe handling of radioisotopes should work with Pd-103.[1][4] The ALARA principle (As Low As Reasonably Achievable) must be a guiding factor in all procedures, achieved by minimizing time, maximizing distance, and using appropriate shielding.[4][5]

### 1. Preparation and Area Setup:


- Secure Area: Ensure Pd-103 sources are strictly controlled and stored in a secured area.[1][5]
- Ventilation: Handle the material in a chemical fume hood with good ventilation.[6]
- Work Surface: Cover the designated work surface with absorbent, protective bench paper to contain any potential spills.[7]
- Dedicated Equipment: Use a set of equipment (e.g., pipettors, timers) exclusively for radioactive work to prevent cross-contamination.[7]
- Shielding: Place a lead shield of appropriate thickness (a thin sheet of 0.25 mm reduces exposure by 99.9%) between the source and the handler.[1]

### 2. Source Handling:

- No Direct Contact: Never handle Pd-103 sources directly.[1] Use forceps, tweezers, or vacuum/reverse action tweezers for all manipulations.[1][5]
- Inspect Sources: Do not use any source that appears damaged.[1][5] The titanium capsule is fragile and can be broken with rough handling.[3][5] If a source is damaged, immediately secure the area, limit personnel access, and contact your facility's Radiation Safety Officer for decontamination procedures.[1][5]
- Personnel Monitoring: All personnel involved must wear dosimetry monitors, such as thermoluminescent dosimeters (TLDs), to track whole-body and hand exposure.[1][4][5]

### 3. Post-Procedure:

- **Storage:** Immediately after use, return the Pd-103 source to its lead-shielded container ("pig") for storage in a secured location.<sup>[1]</sup> Sources should be stored in a lead safe at least 3 mm thick.<sup>[3]</sup>
- **Area Survey:** Use an appropriate survey meter to monitor the work area, hands, and clothing for any contamination.
- **Decontamination:** If contamination is found, follow established laboratory and radiation safety protocols for decontamination.

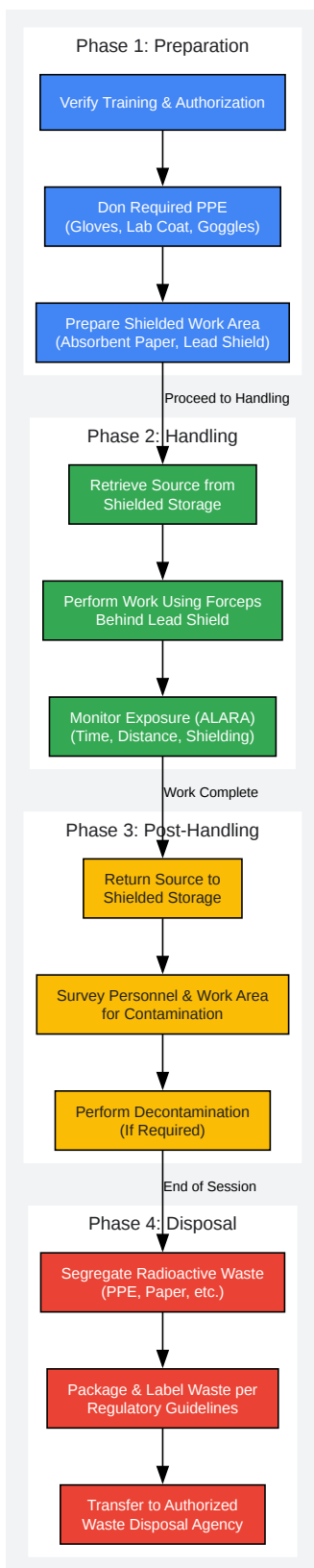

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. isoaid.com \[isoaid.com\]](http://isoaid.com)
- [2. oncologymedicalphysics.com \[oncologymedicalphysics.com\]](http://oncologymedicalphysics.com)
- [3. 12.1.3 - Palladium 103 - OzRadOnc \[ozradonc.wikidot.com\]](http://ozradonc.wikidot.com)
- [4. theragenics.com \[theragenics.com\]](http://theragenics.com)
- [5. theragenics.com \[theragenics.com\]](http://theragenics.com)
- [6. rtong.people.ust.hk \[rtong.people.ust.hk\]](http://rtong.people.ust.hk)
- [7. ehs.princeton.edu \[ehs.princeton.edu\]](http://ehs.princeton.edu)
- [8. westliberty.edu \[westliberty.edu\]](http://westliberty.edu)
- [9. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](http://pim-resources.coleparmer.com)
- To cite this document: BenchChem. [Safe Handling of Palladium-103: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1244339/docs#safe-handling-of-palladium-103-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b1244339/docs#safe-handling-of-palladium-103-a-guide-for-laboratory-professionals)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)